

# Operational Guide: Atorvastatin-d5 Sodium Salt Disposal

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## Compound of Interest

Compound Name: Atorvastatin-d5 Sodium Salt

Cat. No.: B1162726

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## Executive Summary: The "Safety-First" Mandate

**Atorvastatin-d5 Sodium Salt** is a deuterated internal standard used primarily in LC-MS/MS bioanalysis. While often classified as "non-hazardous" under strict transport regulations (e.g., DOT/IATA), it possesses biological activity and environmental toxicity (aquatic hazard) identical to its parent compound, Atorvastatin.

Core Directive: Treat **Atorvastatin-d5 Sodium Salt** as Hazardous Chemical Waste. Under no circumstances should this compound be discharged into municipal sewage systems or disposed of in regular trash.

Quick Action	Protocol
Waste Category	Non-RCRA Regulated Pharmaceutical Waste (or Chemical Waste depending on solvent).
Primary Hazard	Aquatic Toxicity; Potential Reproductive/Liver Toxicity (Chronic).
Disposal Method	High-Temperature Incineration (via licensed waste contractor).
Drain Disposal	STRICTLY PROHIBITED.

## Chemical Profile & Hazard Identification

To ensure compliant disposal, you must understand the material's classification.[1] The deuterated form retains the pharmacological potency of the parent drug.

- Compound: **Atorvastatin-d5 Sodium Salt**[2][3]
- CAS No: 222412-87-5 (Labeled); 134523-03-8 (Unlabeled Parent)
- Physical State: White to off-white solid (powder).
- Solubility: Soluble in Methanol, DMSO; slightly soluble in water.

## Risk Assessment (GHS Classification)

- Health: Acute Toxicity (Oral) - Category 4; Skin/Eye Irritant.[3]
- Environmental: Aquatic Chronic 2 (Toxic to aquatic life with long-lasting effects).
- Regulatory Status: Not P-listed or U-listed under US EPA RCRA. However, it is a pharmaceutical agent and must be managed to prevent environmental release.

## Disposal Workflow: Cradle-to-Grave

This workflow segregates waste streams to minimize cost while maximizing safety.

### Stream A: Solid Waste (Pure Substance)

- Scenario: Expired vials, degraded powder, or excess solid standard.
- Procedure:
  - Do not empty the vial. Keep the substance in its original container if possible.
  - Cap the container tightly.
  - Place the container inside a secondary clear sealable bag (Zip-lock).
  - Label as: "Non-RCRA Regulated Chemical Waste - Solid - Atorvastatin-d5".
  - Deposit in the Solid Hazardous Waste Drum (Blue/Black barrel) destined for incineration.

## Stream B: Liquid Waste (Stock Solutions)

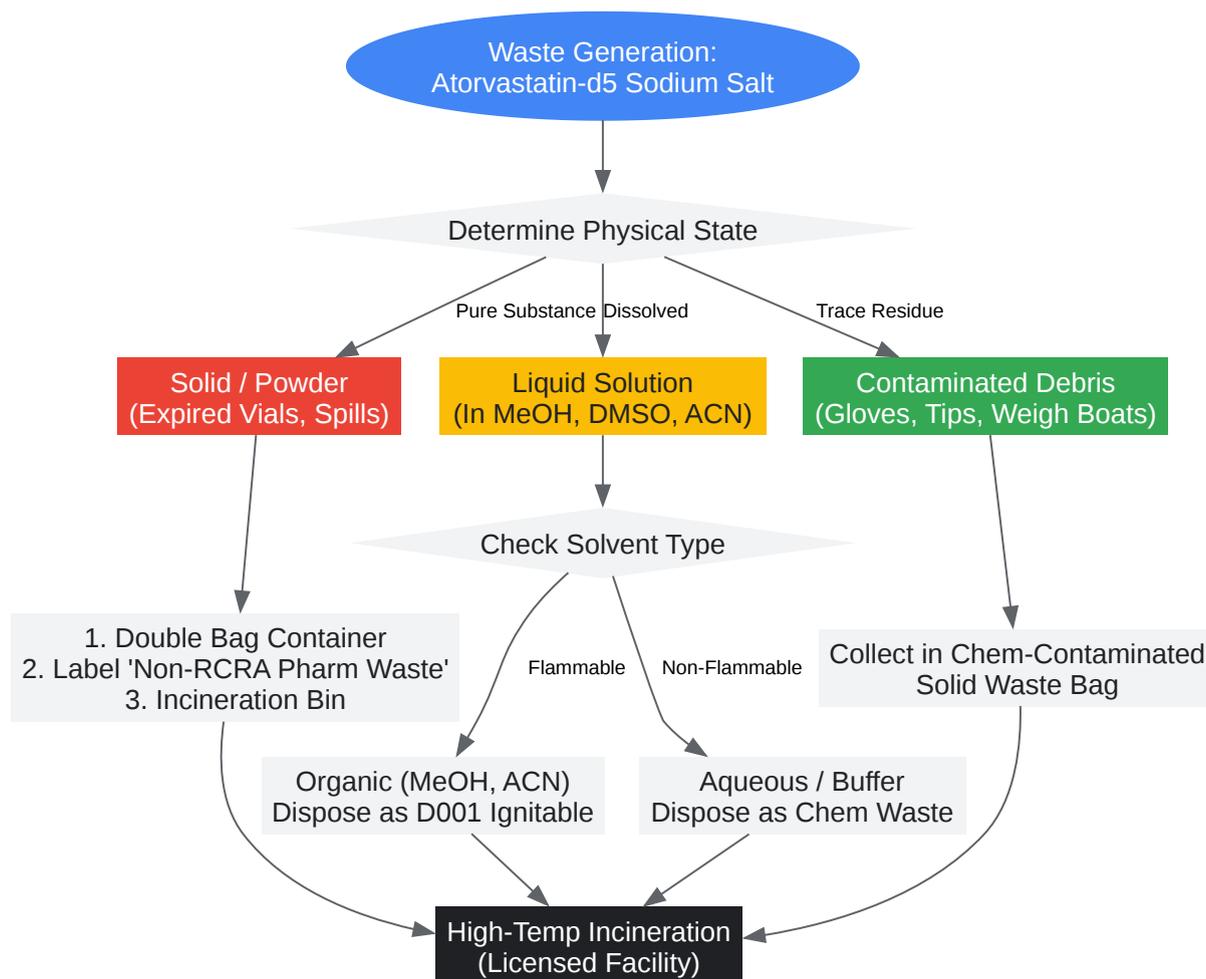
- Scenario: Leftover stock solutions (e.g., 1 mg/mL in Methanol or DMSO).
- Procedure:
  - Solvent Rule: The solvent dictates the primary waste code.
    - Methanol/Acetonitrile: Ignitable Waste (D001).
    - DMSO: Toxic/Irritant.[3]
  - Pour into the appropriate Solvent Waste Carboy (e.g., "Halogenated" or "Non-Halogenated" depending on the solvent mix).
  - Triple Rinse: Rinse the original vial 3 times with a compatible solvent (e.g., methanol). Add rinsate to the solvent waste carboy.
  - Deface the label on the empty vial and dispose of the vial in Glass/Sharps disposal (or chemically contaminated glass bin).

## Stream C: Contaminated Debris

- Scenario: Weigh boats, pipette tips, gloves, and bench paper.
- Procedure:
  - Collect all solid debris in a dedicated "Solid Chemical Waste" bag (usually clear or yellow).
  - Do not place in regular trash.
  - Tie off the bag and place it in the laboratory's central Solid Hazardous Waste container.

## Visualization: Decision Logic & Workflow

The following diagram illustrates the segregation logic for Atorvastatin-d5 waste streams.



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Figure 1: Segregation logic for Atorvastatin-d5 waste streams ensuring compliant destruction.

## Spill Response & Decontamination

Accidental spills of the powder pose an inhalation and contamination risk.

Step-by-Step Spill Protocol:

- Secure Area: Alert nearby personnel. Mark the area.
- PPE: Don Nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If the spill is >1g of powder, use a P95/N95 respirator to avoid inhaling dust.
- Containment:
  - Powder: Cover with a damp paper towel (moistened with water) to prevent dust dispersal. Do not dry sweep.
  - Liquid: Cover with an absorbent pad or vermiculite.
- Cleanup:
  - Wipe up the material carefully.[1]
  - Clean the surface 3 times with Methanol or 70% Ethanol to solubilize and remove lipophilic residues.
  - Perform a final rinse with soap and water.[3]
- Disposal: Place all cleanup materials (wipes, pads, gloves) into the Solid Hazardous Waste bag.

## Regulatory Compliance (US Focus)

While Atorvastatin is not currently a federally listed (P/U list) hazardous waste under RCRA, the "Cradle-to-Grave" liability remains with the generator.

- EPA Waste Code: If dissolved in ignitable solvents (MeOH/ACN), use D001. If pure solid, label as "Non-Regulated Hazardous Waste" or state-specific code (e.g., California may regulate as toxic).
- Satellite Accumulation Area (SAA): Keep waste containers at or near the point of generation. Ensure containers are closed unless adding waste.[4]
- Drain Disposal: Prohibited under the Clean Water Act due to aquatic toxicity.

## References

- US Environmental Protection Agency (EPA). (2024). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. EPA.gov. [\[Link\]](#)

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